

Cyhalothrin-d5: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cyhalothrin-d5	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Cyhalothrin-d5**, a deuterated analog of the pyrethroid insecticide Cyhalothrin. This document is intended to serve as a comprehensive resource, offering detailed data, experimental context, and illustrative workflows relevant to the use of this compound in a research setting.

Core Physical and Chemical Properties

Cyhalothrin-d5 is a synthetic pyrethroid, structurally similar to the naturally occurring insecticides, pyrethrins. The defining feature of **Cyhalothrin-d5** is the substitution of five hydrogen atoms with deuterium on the phenoxy ring. This isotopic labeling makes it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantification methods where it serves as an internal standard.[1][2]

Quantitative Data Summary

Due to the limited availability of specific experimental data for the deuterated form, the following table includes data for the closely related, non-deuterated lambda-cyhalothrin, which is expected to have very similar physical properties.



Property	Value	Source
Molecular Formula	C23H14D5CIF3NO3	[1][3][4][5]
Molecular Weight	454.88 g/mol	[1][3][4][5]
Appearance	Colorless to beige solid	[6][7]
Melting Point	49.2 °C	[8][9]
Boiling Point	Decomposes before boiling	[10]
Water Solubility	0.005 mg/L (at 20 °C)	[10]
Solubility in Organic Solvents	Very soluble in hexane, toluene, methanol, and acetone.	[10]
Vapor Pressure	1.5 x 10 ⁻⁹ mm Hg (at 20°C)	[7]
LogP	7.0	[9]

Experimental Protocols

The determination of the physical and chemical properties of a compound like **Cyhalothrin-d5** involves standard laboratory procedures. Below are generalized methodologies for key experiments.

Melting Point Determination

Methodology: The melting point of **Cyhalothrin-d5** can be determined using a capillary melting point apparatus. A small, powdered sample of the crystalline solid is packed into a thin-walled capillary tube. The tube is placed in the heating block of the apparatus, and the temperature is slowly increased. The melting point is recorded as the temperature range from which the first droplet of liquid appears to the temperature at which the entire sample has melted.

Solubility Determination

Methodology: The solubility of **Cyhalothrin-d5** in various solvents can be determined by the shake-flask method. An excess amount of the solid compound is added to a known volume of the solvent in a sealed flask. The flask is then agitated at a constant temperature for an



extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The saturated solution is then filtered to remove any undissolved solid, and the concentration of **Cyhalothrin-d5** in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Application in Analytical Chemistry

The primary application of **Cyhalothrin-d5** is as an internal standard for the quantitative analysis of cyhalothrin and its isomers in various matrices.[1] Its deuteration provides a distinct mass signature that allows it to be differentiated from the non-deuterated analyte by a mass spectrometer, while its chemical and physical properties ensure it behaves similarly during sample preparation and analysis.

Workflow for Quantitative Analysis using LC-MS

The following diagram illustrates a typical workflow for the quantification of an analyte (e.g., lambda-cyhalothrin) in a sample using **Cyhalothrin-d5** as an internal standard with Liquid Chromatography-Mass Spectrometry (LC-MS).



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Caption: Workflow for analyte quantification using an internal standard.

This workflow highlights the critical role of **Cyhalothrin-d5** in correcting for variability during sample preparation and analysis, thereby ensuring accurate and precise quantification of the target analyte.

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- To cite this document: BenchChem. [Cyhalothrin-d5: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553234#cyhalothrin-d5-physical-and-chemical-properties]

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